

An In-depth Technical Guide to the Safe Handling of Cinnamyl Bromide

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Compound of Interest

Compound Name: Cinnamyl bromide

Cat. No.: B146386

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For researchers, scientists, and drug development professionals, the proper handling of reactive chemical intermediates is paramount to ensuring laboratory safety and experimental integrity. **Cinnamyl bromide**, a versatile reagent in organic synthesis, presents significant health and safety risks that necessitate strict adherence to established safety protocols. This guide provides a comprehensive overview of the essential safety precautions, handling procedures, and emergency responses related to **cinnamyl bromide**, supplemented with quantitative data, experimental workflows, and logical diagrams to facilitate a thorough understanding of its hazard profile.

Hazard Identification and Classification

Cinnamyl bromide is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][2] It is also potentially corrosive to metals.[3] Due to its hazardous nature, a thorough understanding of its properties is crucial before any handling.

Physical and Chemical Properties

| Property | Value | Reference |
|-------------------|----------------------------------|-----------|
| CAS Number | 4392-24-9 | [4] |
| Molecular Formula | C ₉ H ₉ Br | [4] |
| Molecular Weight | 197.07 g/mol | [3][4] |
| Appearance | Light yellow solid | [4] |
| Melting Point | 26 - 32 °C (78.8 - 89.6 °F) | [4] |
| Boiling Point | 103 °C (217.4 °F) at 22 mmHg | [4] |
| Flash Point | 87 °C (188.6 °F) | [4] |
| Specific Gravity | 1.332 | [4] |

Toxicological Information

A critical aspect of the hazard assessment for any chemical is its toxicological profile. However, for **cinnamyl bromide**, the toxicological properties have not been fully investigated, and specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values are not available.[4][5][6] The primary known toxicological effect is its corrosive nature, causing severe burns upon contact with skin and eyes.[1] Ingestion can lead to severe swelling and damage to the gastrointestinal tract.[6]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure and ensure a safe working environment, a combination of engineering controls and appropriate personal protective equipment is mandatory.

Engineering Controls

- Ventilation: Work with **cinnamyl bromide** should be conducted in a well-ventilated area.[5] A certified chemical fume hood is essential to control the inhalation of any dust or vapors.
- Safety Showers and Eyewash Stations: These emergency facilities must be readily accessible in the immediate vicinity of where **cinnamyl bromide** is handled.[5]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **cinnamyl bromide**:

| PPE Category | Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles or a face shield. | Protects against splashes and dust, preventing severe eye damage. [5] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. | Prevents direct contact with the skin, which can cause severe burns. [5] |
| Respiratory Protection | A NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and particulates may be necessary if ventilation is inadequate or for spill response. | Protects the respiratory tract from irritation and potential damage. |

Safe Handling and Storage Procedures

Proper handling and storage practices are critical to prevent accidents and maintain the stability of **cinnamyl bromide**.

Handling

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)

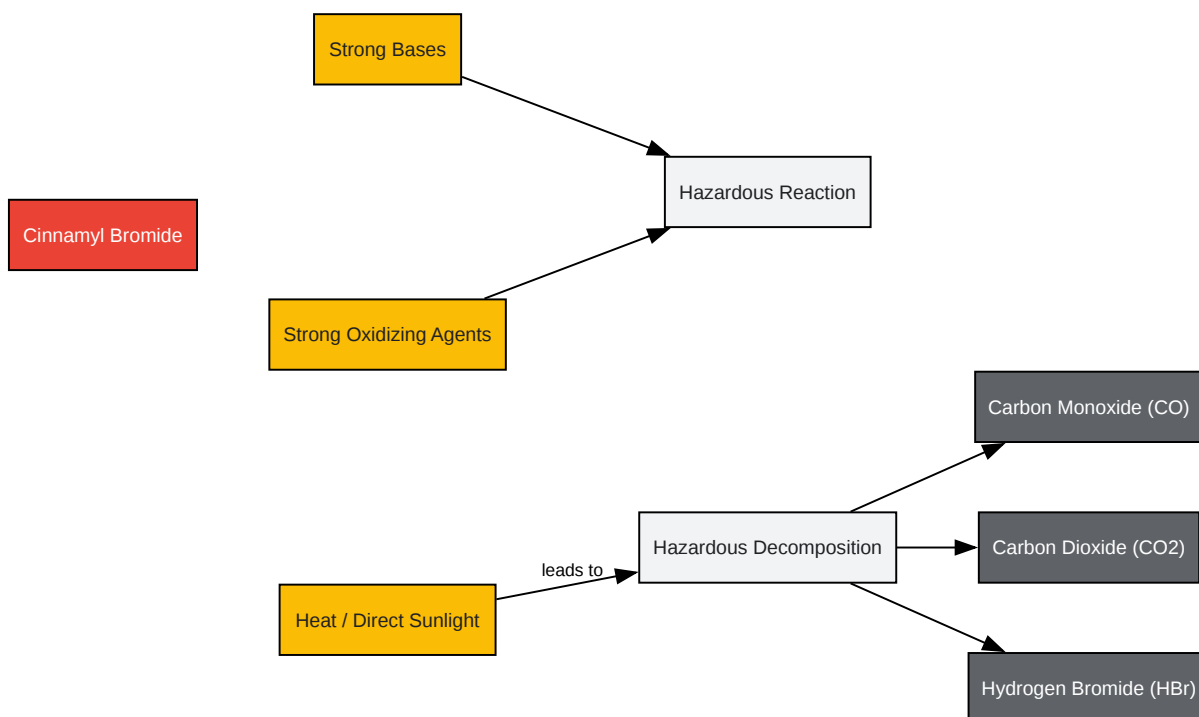
- Use only non-sparking tools.
- Take precautionary measures against static discharge.[\[5\]](#)

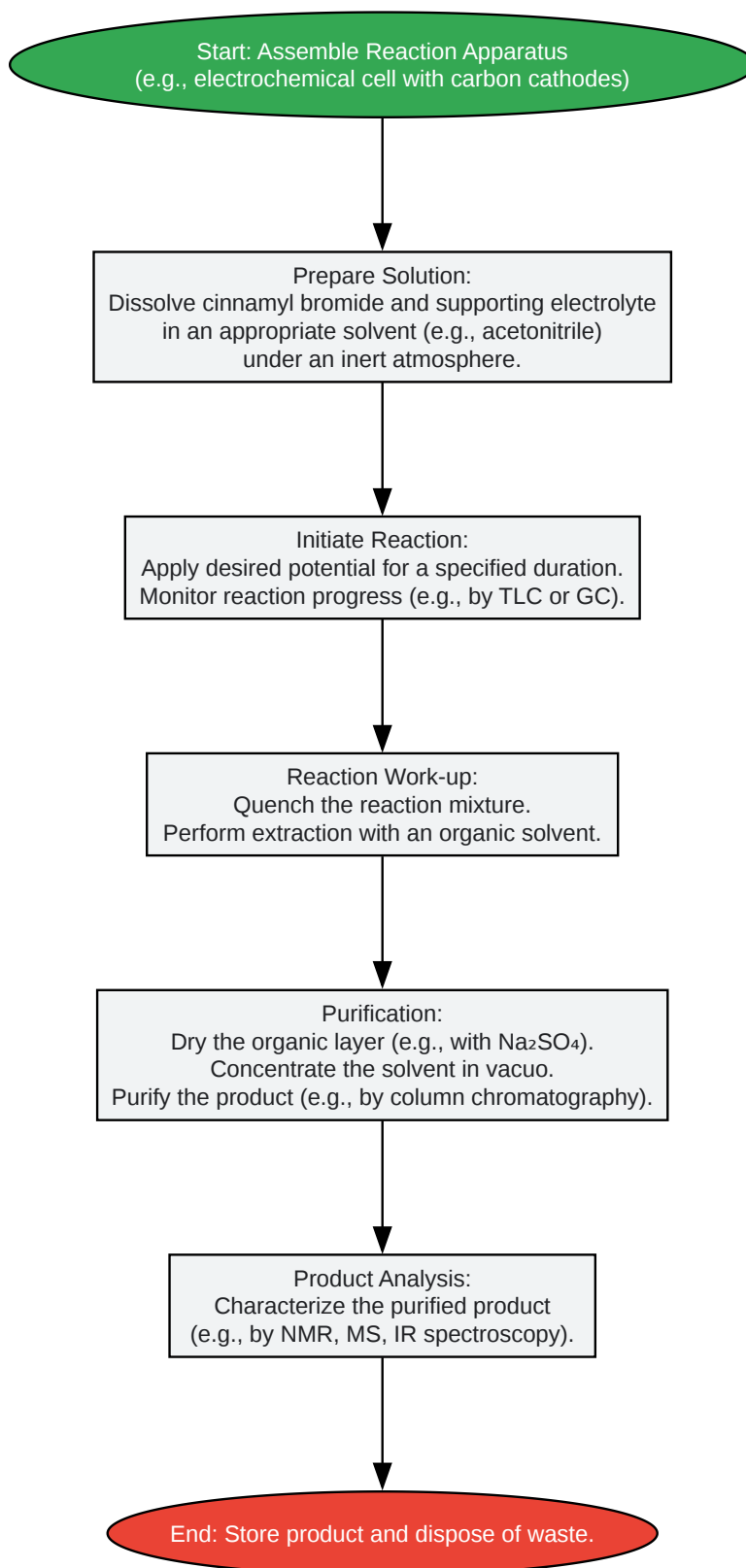
Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Keep refrigerated.[\[5\]](#)
- Protect from direct sunlight and moisture.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)
- Store in a designated corrosives area.[\[5\]](#)

Reactivity and Decomposition Hazards

Understanding the reactivity of **cinnamyl bromide** is crucial for preventing hazardous reactions.





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